

# Proper Disposal and Safe Handling of Saha-OH

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## Compound of Interest

Compound Name: Saha-OH  
Cat. No.: B14753889

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This document provides essential safety protocols and procedural guidance for the proper disposal and handling of **Saha-OH**, a selective HDAC6 inhibitor. The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices and environmental protection.

## I. Immediate Safety and Hazard Information

**Saha-OH** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Adherence to the following safety measures is critical to minimize risk.

Personal Protective Equipment (PPE): When handling **Saha-OH**, the following PPE is mandatory to prevent exposure:

- Eye Protection: Safety goggles with side-shields.<sup>[1]</sup>
- Hand Protection: Chemical-resistant protective gloves.<sup>[1]</sup>
- Skin and Body Protection: Impervious clothing or lab coat.<sup>[1]</sup>
- Respiratory Protection: A suitable respirator should be used when engineering controls are insufficient, especially if dust or aerosols may be generated.<sup>[1]</sup>

First Aid Measures:

- Eye Contact: Immediately flush eyes with large amounts of water, holding eyelids apart. Remove contact lenses if present. Seek prompt medical attention.<sup>[1]</sup>

- Skin Contact: Thoroughly rinse the affected skin area with water. Remove contaminated clothing and shoes. Call a physician.[1]
- Ingestion: If swallowed, call a poison center or physician. Rinse mouth with water.[1]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support and seek medical attention.[1]

#### Handling and Storage:

- Handling: Avoid inhalation and contact with eyes and skin. Prevent the formation of dust and aerosols. Use only in well-ventilated areas with appropriate exhaust systems.[1] Do not eat, drink, or smoke in areas where the chemical is handled.[1]
- Storage: Keep the container tightly sealed in a cool, well-ventilated area. Store the powdered form at -20°C and solutions at -80°C.[1]

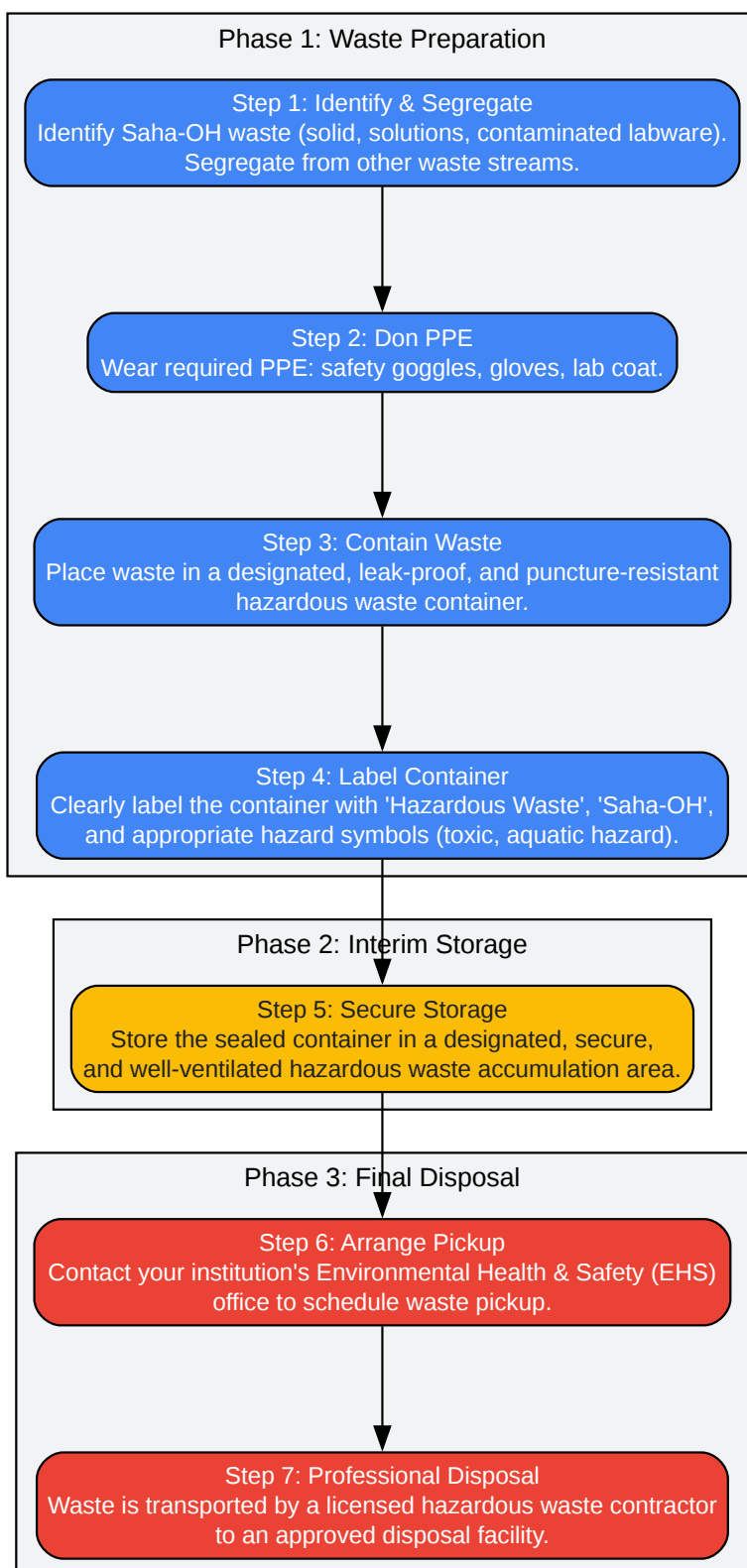
## II. Quantitative Data and Chemical Properties

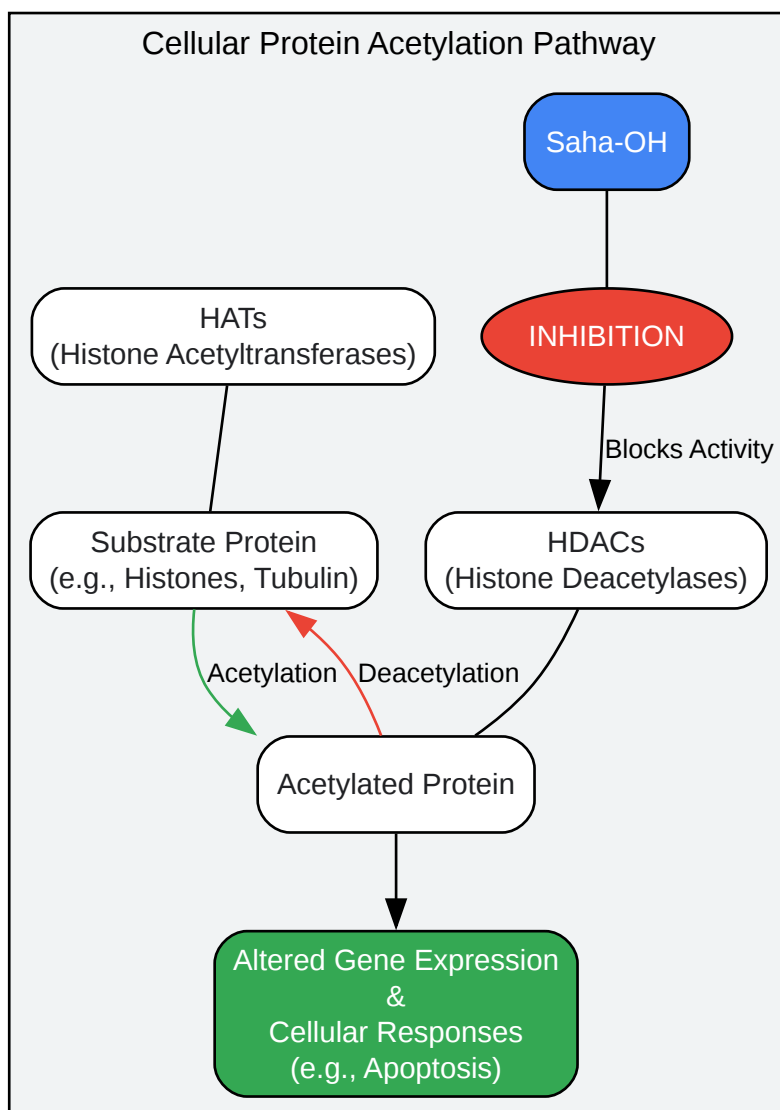
The following table summarizes key quantitative data for **Saha-OH** and the related, well-known HDAC inhibitor SAHA (Vorinostat).

Property	Saha-OH	SAHA (Vorinostat)	Source
Molecular Weight	294.35 g/mol	264.32 g/mol	[1][2]
Molecular Formula	C <sub>15</sub> H <sub>22</sub> N <sub>2</sub> O <sub>4</sub>	C <sub>14</sub> H <sub>20</sub> N <sub>2</sub> O <sub>3</sub>	[1][2]
Primary Target	HDAC6	Class I & II HDACs	[2][3]
IC <sub>50</sub> (HDAC6)	23 nM	Not specified	[4][3]
IC <sub>50</sub> (HDAC1)	>260 nM (approx. 10x less potent than for HDAC6)	10 nM	[4][3][5]
IC <sub>50</sub> (HDAC3)	>1000 nM (approx. 47x less potent than for HDAC6)	20 nM	[3][5]
Storage (Solid)	-20°C	-20°C (desiccated)	[1][2]
Storage (Solution)	-80°C	-20°C	[1][2]
Solubility	No data available	DMSO (66 mg/ml), Ethanol (2 mg/ml)	[2]

### III. Step-by-Step Disposal Procedure

The primary directive for the disposal of **Saha-OH** is to "Dispose of contents/container to an approved waste disposal plant." [1] This must be done in accordance with all applicable federal, state, and local regulations. The following workflow outlines the required steps.





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